

Application Note: Regioselective Nitration of 2,6-Dimethoxybenzoic Acid

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Compound of Interest

Compound Name: 2,6-Dimethoxy-3-nitrobenzoic acid

CAS No.: 55776-17-5

Cat. No.: B1587088

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Executive Summary

This guide details the protocol for the regioselective mononitration of 2,6-dimethoxybenzoic acid to synthesize 3-nitro-2,6-dimethoxybenzoic acid (CAS: 55776-17-5). This intermediate is a critical scaffold in the synthesis of bioactive benzamides, saccharin derivatives, and aryl amidines used in drug discovery [1, 2].

The presence of two electron-donating methoxy groups (-OMe) at the ortho positions strongly activates the benzene ring, making the substrate prone to side reactions such as dinitration, decarboxylation, or demethylation. This protocol utilizes a controlled mixed-acid nitration (

) at low temperature (

) to ensure high regioselectivity for the C3 position and minimize byproducts.

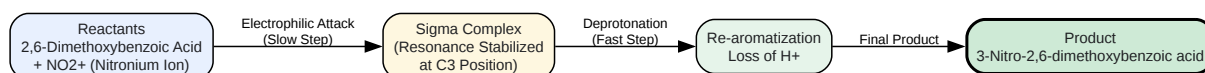
Mechanistic Insight & Regiochemistry

Electronic Effects and Selectivity

The regiochemical outcome is dictated by the interplay between the activating methoxy groups and the deactivating carboxyl group.

- Activators: The -OMe groups at positions 2 and 6 are strong ortho/para directors.
- Deactivator: The -COOH group at position 1 is a meta director.
- Target Site (C3): Position 3 is ortho to the C2-OMe, para to the C6-OMe, and meta to the C1-COOH. All three directing effects reinforce substitution at this position, making it the most nucleophilic site on the ring.
- Alternative Site (C4): Position 4 is meta to both -OMe groups and para to the -COOH. It is significantly less activated than C3.

Reaction Mechanism (Graphviz)



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Figure 1: Electrophilic Aromatic Substitution pathway favoring C3 nitration due to synergistic directing effects.

Experimental Protocol

Pre-Reaction Planning

Safety Critical: Nitration is highly exothermic. The reaction temperature must not exceed to prevent "runaway" dinitration or explosive decomposition.

Materials Checklist:

Reagent	MW (g/mol)	Equiv.	Role	Specification
2,6-Dimethoxybenzoic acid	182.17	1.0	Substrate	>98% Purity

| Nitric Acid (

) | 63.01 | 1.05 | Electrophile | Fuming (90%) or Conc. (70%) | | Sulfuric Acid (

) | 98.08 | 5-10 vol | Solvent/Catalyst | Conc. (98%) | | Ice/Water | N/A | Excess | Quench | Crushed Ice |

Step-by-Step Methodology

Phase 1: Preparation of Nitrating Mixture

- Setup: Equip a 250 mL 3-neck round-bottom flask with a magnetic stir bar, a pressure-equalizing addition funnel, and a low-temperature thermometer.
- Cooling: Place the flask in an ice-salt bath to maintain an internal temperature of to .
- Solvent Charge: Add concentrated (50 mL for 10 g scale) to the flask.
- Substrate Addition: Slowly add 2,6-dimethoxybenzoic acid (10.0 g, 54.9 mmol) portion-wise to the stirred acid. Ensure the temperature remains . Stir until fully dissolved (solution may be pale yellow).

Phase 2: Nitration Reaction[1]

- Reagent Prep: In a separate small beaker, mix the calculated amount of Nitric Acid (Assay adjusted to 1.05 equiv, ~3.6 g of 98%

) with a small volume of

(10 mL). Note: Pre-mixing the acids generates the nitronium ion and allows for better thermal control during addition.

- Addition: Transfer the mixed acid to the addition funnel. Add dropwise to the reaction flask over 30-45 minutes.

- CRITICAL: Monitor internal temperature. Stop addition if $T >$

.

- Reaction Maintenance: After addition is complete, allow the mixture to stir at

for 1 hour.

- Monitoring (PAT): Sample 50

of the reaction mixture, quench in methanol, and analyze via HPLC (C18 column, Water/MeCN gradient). Look for the disappearance of the starting material peak (

~ X min) and appearance of the product (

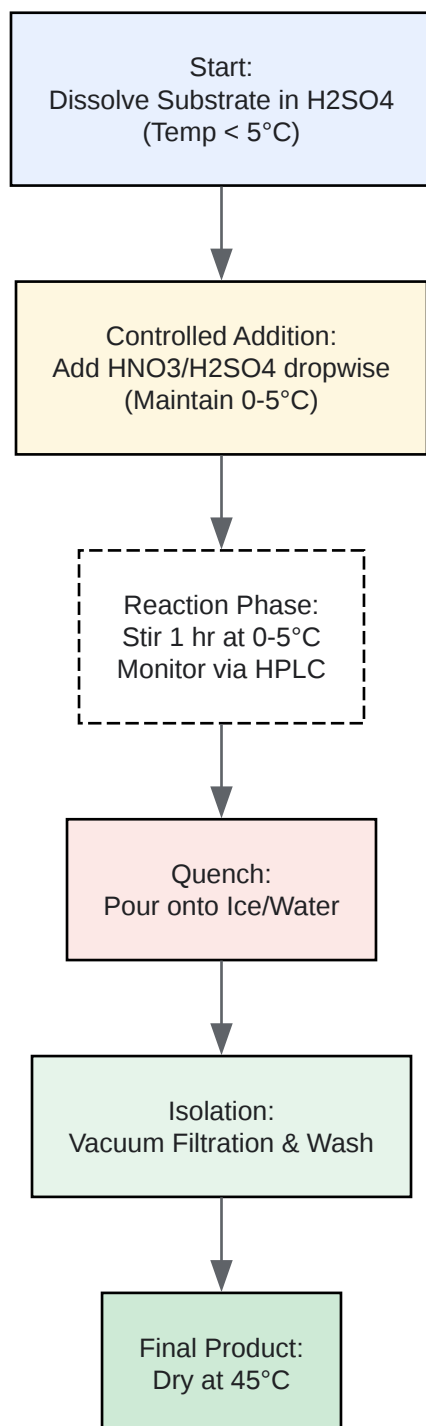
~ Y min).

Phase 3: Quench and Isolation

- Quench: Prepare a beaker with 200 g of crushed ice and 100 mL of water.
- Transfer: Slowly pour the cold reaction mixture onto the stirred ice slurry. The product will precipitate as a pale yellow/cream solid.
- Filtration: Filter the solid using a Buchner funnel under vacuum.
- Washing: Wash the filter cake with:
 - 3 x 50 mL cold water (to remove residual acid).
 - 1 x 20 mL cold methanol (to remove trace organic impurities - Optional, proceed with caution as product is soluble in MeOH).

- Drying: Dry the solid in a vacuum oven at overnight.

Process Workflow (Graphviz)



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Figure 2: Operational workflow for the batch synthesis.

Quality Control & Troubleshooting

Issue	Probable Cause	Corrective Action
Low Yield / Oily Product	Incomplete precipitation or decarboxylation.	Ensure quench water is very cold. Avoid reaction temps >10°C to prevent decarboxylation.
Dinitration (Byproduct)	Excess or high temp.	Strictly limit to 1.05 eq. Maintain T < 5°C.
Demethylation	Acid concentration too high / Heating.	Do not allow the reaction to warm up before quenching. ^[2] Use ice bath rigorously.

Expected Properties:

- Appearance: Pale yellow to cream crystalline powder.^[3]
- Melting Point: ~148-152°C (verify with literature for specific isomer, analogous nitrobenzoates fall in this range).
- ¹H NMR (DMSO-d₆): Look for loss of symmetry in the aromatic region. The singlet of the starting material (H3/H5) will split or shift significantly.

References

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